

Application Notes: Analysis of NF- κ B p65 Activation in Cell Culture

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Compound of Interest

Compound Name: RM-65

Cat. No.: B1679413

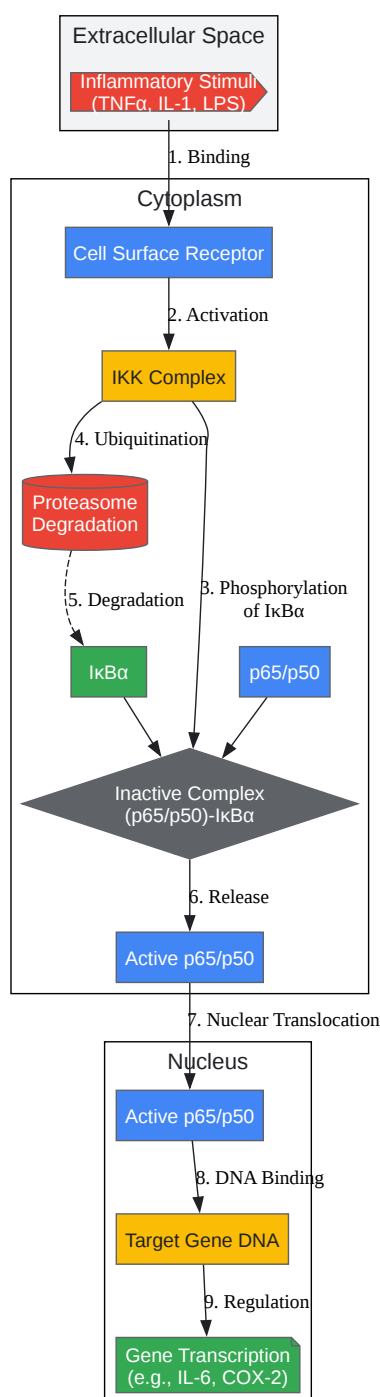
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These application notes provide detailed protocols for researchers, scientists, and drug development professionals studying the activation of the NF- κ B (nuclear factor kappa-light-chain-enhancer of activated B cells) p65 subunit, a pivotal transcription factor in inflammatory and immune responses. The methodologies outlined are designed for cell-based assays to investigate the canonical NF- κ B signaling pathway, a key target in drug discovery for inflammatory diseases and cancer.^{[1][2]}

Introduction to the NF- κ B p65 Signaling Pathway

The NF- κ B/Rel family consists of five members in mammals: p65 (RelA), RelB, c-Rel, p50 (NF- κ B1), and p52 (NF- κ B2).^[3] The most abundant and widely studied form is a heterodimer of the p50 and p65 subunits.^[2] In unstimulated or "resting" cells, the p50/p65 dimer is held inactive in the cytoplasm by binding to an inhibitor protein called I κ B (inhibitor of κ B).^[4]

Upon stimulation by various signals—such as tumor necrosis factor-alpha (TNF α), interleukin-1 (IL-1), or lipopolysaccharides (LPS)—a signaling cascade is initiated.^{[2][4]} This cascade converges on the activation of the I κ B kinase (IKK) complex.^[2] The activated IKK complex phosphorylates the I κ B α protein, marking it for ubiquitination and subsequent degradation by the proteasome.^{[3][4]} The degradation of I κ B α unmask a nuclear localization signal (NLS) on the p65 subunit, leading to the rapid translocation of the active p50/p65 dimer into the nucleus.^{[1][2]} Once in the nucleus, p65 binds to specific DNA sequences to regulate the transcription of a wide array of genes involved in inflammation, immunity, and cell survival.

Canonical NF- κ B p65 Signaling Pathway[Click to download full resolution via product page](#)Canonical NF- κ B p65 Signaling Pathway

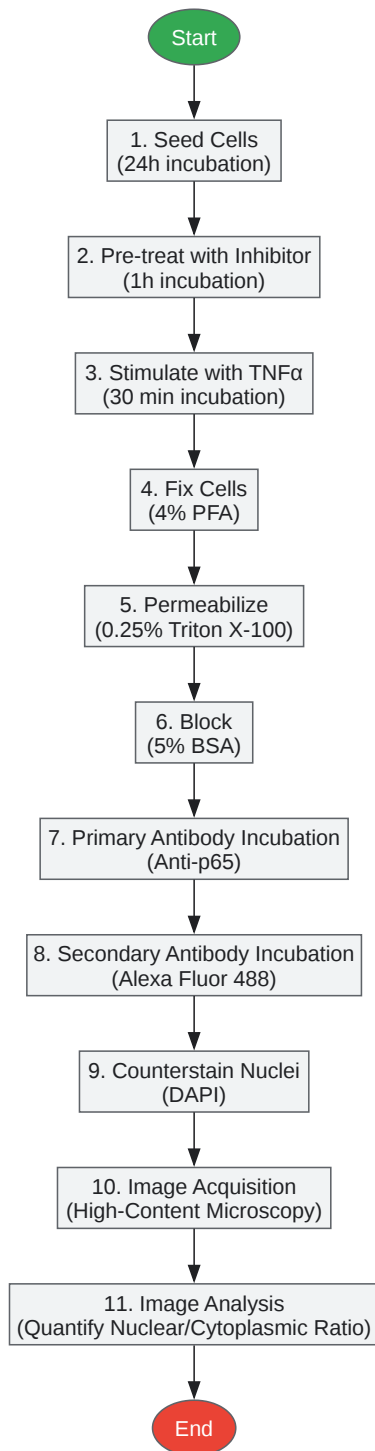
Experimental Protocol: Immunofluorescence Staining for p65 Nuclear Translocation

This protocol details a method for visualizing and quantifying the translocation of NF- κ B p65 from the cytoplasm to the nucleus using immunofluorescence microscopy. This assay is commonly used to screen for compounds that inhibit the NF- κ B pathway.

Materials and Reagents

Material/Reagent	Supplier	Notes
HeLa or A549 cells	ATCC	Adherent human cell lines known to have robust NF- κ B response.
DMEM, high glucose	Gibco	Complete Growth Medium: DMEM + 10% FBS + 1% Pen/Strep.
Fetal Bovine Serum (FBS)	Gibco	Heat-inactivated.
Penicillin-Streptomycin	Gibco	10,000 U/mL.
96-well imaging plates	Greiner Bio-One	Black-walled, clear-bottom for microscopy.
TNF α , human recombinant	R&D Systems	Reconstitute in sterile PBS with 0.1% BSA.
Investigational Inhibitor	N/A	Dissolve in DMSO to create a 10 mM stock solution.
Paraformaldehyde (PFA)	Electron Microscopy Sciences	4% solution in PBS for fixation.
Triton™ X-100	Sigma-Aldrich	0.25% solution in PBS for permeabilization.
Bovine Serum Albumin (BSA)	Sigma-Aldrich	5% solution in PBS for blocking.
Anti-NF- κ B p65 (D14E12) Rabbit mAb	Cell Signaling Technology	Primary antibody.
Goat anti-Rabbit IgG (H+L), Alexa Fluor™ 488	Invitrogen	Secondary antibody (green fluorescence).
DAPI (4',6-diamidino-2-phenylindole)	Invitrogen	Nuclear counterstain (blue fluorescence).
Phosphate-Buffered Saline (PBS)	Gibco	pH 7.4.

Experimental Workflow



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